

FAUC 365: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: FAUC 365

Cat. No.: B15575547

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive technical information and detailed protocols for the use of **FAUC 365**, a potent and selective dopamine D3 receptor antagonist. This document is intended to guide researchers in the effective procurement, handling, and experimental application of this compound.

Product Information and Suppliers

FAUC 365, with the chemical name N-[4-[4-(2,3-dichlorophenyl)-1-piperazinyl]butyl]-benzo[b]thiophene-2-carboxamide and CAS number 474432-66-1, is a valuable tool for investigating the role of the dopamine D3 receptor in various physiological and pathological processes, including schizophrenia and Parkinson's disease.^[1] A list of reputable suppliers for **FAUC 365** is provided below. It is recommended to request a Certificate of Analysis (CoA) from the supplier to ensure the purity and quality of the compound.

Supplier	Catalog Number	Purity	Available Quantities
MedchemExpress	HY-116020	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Cayman Chemical	20457	≥98%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg
APExBIO	A8930	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
AbMole BioScience	M2359	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Biorbyt	orb1306245	>98%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg, 500 mg
AOBIOUS	AOB8930	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg

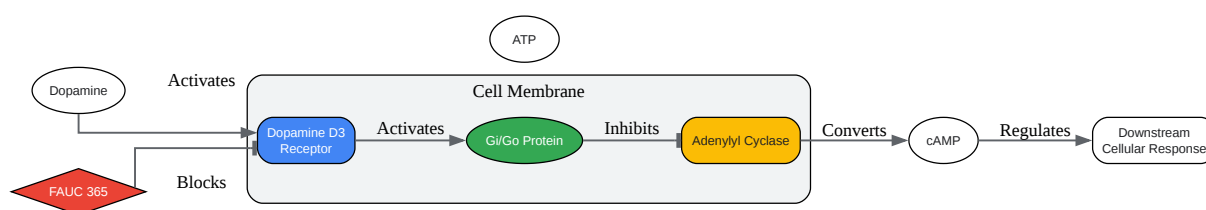
Quantitative Data: Binding Affinity

FAUC 365 exhibits high selectivity for the dopamine D3 receptor. The following table summarizes its binding affinities (K_i) for various receptors, demonstrating its selectivity profile.

Receptor	K _i (nM)
Dopamine D3	0.5[1][2]
Dopamine D2L	3600[1]
Dopamine D2S	2600[1]
Dopamine D4.4	340[1]
Serotonin 5-HT1A	360[2]
Serotonin 5-HT2	2000[2]

Signaling Pathway

FAUC 365 acts as an antagonist at the dopamine D3 receptor, which is a G protein-coupled receptor (GPCR) that primarily couples to the Gi/Go family of G proteins.[3] Upon activation by dopamine, the D3 receptor inhibits the activity of adenylyl cyclase, leading to a decrease in the intracellular concentration of cyclic adenosine monophosphate (cAMP).[3][4][5] By blocking this interaction, **FAUC 365** prevents the dopamine-induced reduction in cAMP levels.



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FAUC 365 antagonizes the dopamine D3 receptor, blocking the Gi/Go-mediated inhibition of adenylyl cyclase.

Experimental Protocols

The following are detailed protocols for common experiments involving **FAUC 365**.

Radioligand Binding Assay for Dopamine D3 Receptor

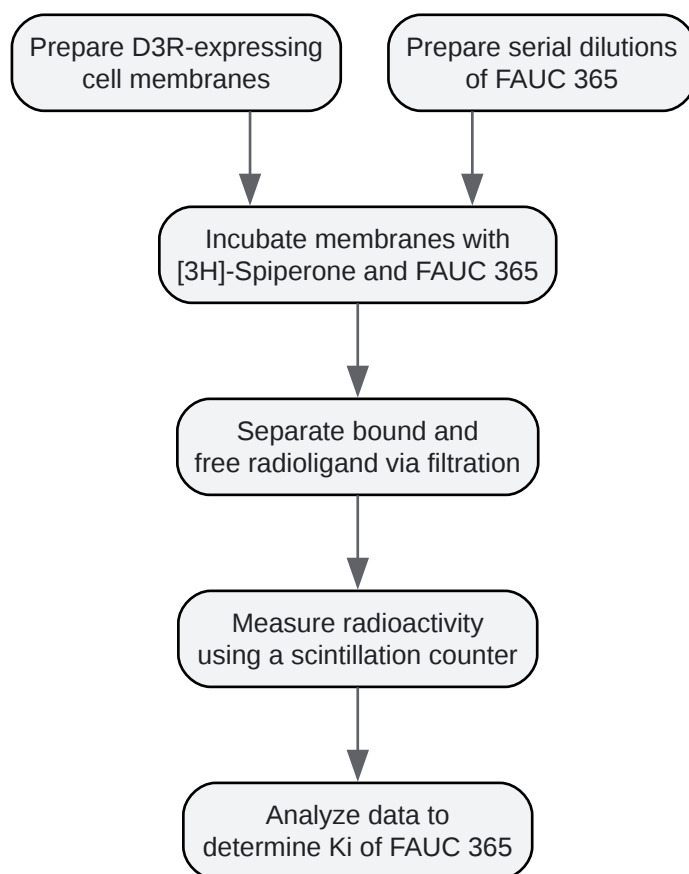
This protocol describes a competitive binding assay to determine the affinity of **FAUC 365** for the human dopamine D3 receptor using [3H]-Spiperone as the radioligand.

Materials:

- HEK293 cells stably expressing the human dopamine D3 receptor
- Cell culture medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin)
- Phosphate-Buffered Saline (PBS)

- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂
- [3H]-Spiperone (specific activity ~70-90 Ci/mmol)
- **FAUC 365**
- Non-specific binding control: 10 μ M Haloperidol
- 96-well microplates
- Scintillation fluid
- Microplate scintillation counter

Workflow Diagram:



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Workflow for the radioligand binding assay to determine the affinity of **FAUC 365** for the D3 receptor.

Procedure:

- Cell Membrane Preparation:
 - Culture HEK293-D3R cells to ~80-90% confluency.
 - Harvest cells and wash with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold assay buffer and homogenize.
 - Centrifuge the homogenate at 4°C and resuspend the membrane pellet in fresh assay buffer.
 - Determine the protein concentration of the membrane preparation (e.g., using a BCA assay).
- Assay Setup:
 - In a 96-well plate, add the following to each well in triplicate:
 - 50 µL of assay buffer (for total binding) or 10 µM Haloperidol (for non-specific binding).
 - 50 µL of various concentrations of **FAUC 365** (typically from 10 pM to 10 µM).
 - 50 µL of [3H]-Spiperone at a final concentration of ~0.5 nM.
 - 50 µL of the cell membrane preparation (typically 10-20 µg of protein per well).
- Incubation:
 - Incubate the plate at room temperature for 90 minutes with gentle agitation.
- Filtration:
 - Rapidly filter the contents of each well through a glass fiber filter plate (e.g., Whatman GF/B) pre-soaked in 0.5% polyethyleneimine.

- Wash the filters three times with 200 µL of ice-cold assay buffer.
- Scintillation Counting:
 - Dry the filter plate, add scintillation fluid to each well, and count the radioactivity using a microplate scintillation counter.
- Data Analysis:
 - Subtract the non-specific binding from all other measurements to obtain specific binding.
 - Plot the specific binding as a function of the log concentration of **FAUC 365**.
 - Determine the IC₅₀ value (the concentration of **FAUC 365** that inhibits 50% of the specific binding of [3H]-Spiperone) using non-linear regression analysis.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of [3H]-Spiperone and K_d is its dissociation constant for the D3 receptor.

Functional cAMP Assay

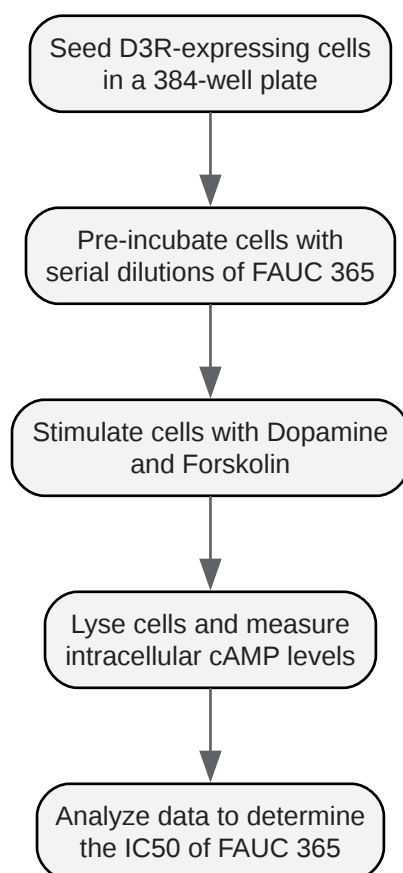
This protocol measures the ability of **FAUC 365** to antagonize the dopamine-induced inhibition of cAMP production in cells expressing the human dopamine D3 receptor.

Materials:

- HEK293 cells stably expressing the human dopamine D3 receptor
- Cell culture medium
- Assay Buffer: HBSS with 20 mM HEPES, pH 7.4
- Dopamine
- **FAUC 365**
- Forskolin (to stimulate adenylyl cyclase)

- cAMP assay kit (e.g., HTRF, LANCE, or ELISA-based)
- 384-well white assay plates

Workflow Diagram:



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Workflow for the functional cAMP assay to measure the antagonist activity of **FAUC 365** at the D3 receptor.

Procedure:

- Cell Seeding:
 - Seed HEK293-D3R cells in a 384-well white plate at a density that will result in a confluent monolayer on the day of the assay.
 - Culture the cells overnight at 37°C in a 5% CO₂ incubator.

- Compound Preparation and Pre-incubation:
 - Prepare serial dilutions of **FAUC 365** in assay buffer.
 - On the day of the assay, remove the culture medium from the cells and add the **FAUC 365** dilutions.
 - Incubate for 15-30 minutes at room temperature.
- Cell Stimulation:
 - Prepare a solution of dopamine (at a concentration that gives ~80% of the maximal response, e.g., EC80) and forskolin (e.g., 1 μ M) in assay buffer.
 - Add this solution to the wells containing the **FAUC 365** dilutions.
 - Incubate for 30 minutes at room temperature.
- cAMP Measurement:
 - Lyse the cells and measure the intracellular cAMP concentration according to the manufacturer's protocol of the chosen cAMP assay kit.
- Data Analysis:
 - Plot the cAMP levels as a function of the log concentration of **FAUC 365**.
 - Determine the IC50 value, which is the concentration of **FAUC 365** that reverses 50% of the dopamine-induced inhibition of forskolin-stimulated cAMP production, using non-linear regression analysis.

Storage and Handling

FAUC 365 is typically supplied as a solid. It is recommended to store the solid compound at -20°C. For creating stock solutions, dissolve **FAUC 365** in a suitable solvent such as DMSO.[2] Aliquot the stock solution and store at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[1] Avoid repeated freeze-thaw cycles. On the day of the experiment, further dilute the stock solution in the appropriate assay buffer.

Disclaimer: This document is intended for research use only. **FAUC 365** is not for human or veterinary use.[2] Researchers should follow all applicable laboratory safety guidelines when handling this compound.

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